

Managing CFI-400945 stability in different solvent solutions

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Compound of Interest

Compound Name: CFI02

Cat. No.: B1231813

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Technical Support Center: CFI-400945

Welcome to the technical support center for CFI-400945. This resource is designed to assist researchers, scientists, and drug development professionals in effectively managing the solubility and stability of CFI-400945 in various solvent solutions. Here you will find troubleshooting guides and frequently asked questions (FAQs) to support your experimental success.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving CFI-400945?

A1: CFI-400945 is soluble in DMSO and ethanol. It is insoluble in water.^{[1][2]} For creating stock solutions, DMSO is commonly used.

Q2: What are the general recommendations for storing CFI-400945 powder?

A2: As a crystalline solid, CFI-400945 powder should be stored at -20°C.

Q3: How should I store CFI-400945 solutions?

A3: For optimal stability, it is recommended to aliquot CFI-400945 stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month). Some suppliers

advise against long-term storage of solutions and recommend using them promptly after preparation.

Q4: Can I prepare an aqueous working solution from a DMSO stock of CFI-400945?

A4: Yes, you can prepare aqueous working solutions by diluting a high-concentration DMSO stock solution. However, be aware that CFI-400945 is insoluble in water, so the final concentration of DMSO in your aqueous buffer should be sufficient to maintain solubility. It is crucial to add the DMSO stock to your aqueous buffer and mix thoroughly. For in vivo formulations, a common method involves a stepwise dilution with vehicles like PEG300 and Tween80 before the final addition of an aqueous component.

Troubleshooting Guides

Issue 1: Precipitate formation in my CFI-400945 solution.

- Possible Cause 1: Solvent has absorbed moisture.
 - Troubleshooting Tip: DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of CFI-400945. Use fresh, anhydrous DMSO to prepare your stock solutions.^[2]
- Possible Cause 2: Exceeded solubility limit.
 - Troubleshooting Tip: Ensure you are not exceeding the solubility limits of CFI-400945 in your chosen solvent. If you observe precipitation, gentle warming and vortexing may help to redissolve the compound. If the issue persists, consider preparing a new solution at a slightly lower concentration.
- Possible Cause 3: Instability at room temperature.
 - Troubleshooting Tip: CFI-400945 solutions may not be stable for extended periods at room temperature. Prepare fresh working solutions from your frozen stock for each experiment and use them promptly.

Issue 2: Inconsistent experimental results with CFI-400945.

- Possible Cause 1: Degradation of CFI-400945 due to improper storage.
 - Troubleshooting Tip: Repeated freeze-thaw cycles can lead to the degradation of the compound. Ensure you are using aliquoted, single-use stock solutions that have been stored at the recommended temperatures (-20°C for short-term, -80°C for long-term).
- Possible Cause 2: Off-target effects at high concentrations.
 - Troubleshooting Tip: While CFI-400945 is a potent PLK4 inhibitor, it can inhibit other kinases, such as AURKB, at higher concentrations.^[1] This can lead to phenotypes not solely attributable to PLK4 inhibition.^{[3][4]} It is advisable to perform dose-response experiments to determine the optimal concentration for your specific cell line and assay.

Data & Protocols

Solubility Data

Solvent	Solubility
DMSO	≥100 mg/mL ^{[1][2]}
Ethanol	≥93 mg/mL ^[1]
Water	Insoluble ^{[1][2]}

Storage Recommendations

Format	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	1 year
In Solvent	-20°C	1 month

Note: These are general guidelines. Please refer to the manufacturer's product-specific information for the most accurate storage recommendations.

Experimental Protocols

Protocol 1: Preparation of a 10 mM CFI-400945 Stock Solution in DMSO

- Materials:
 - CFI-400945 (Molecular Weight: 534.65 g/mol)
 - Anhydrous DMSO
 - Sterile, amber microcentrifuge tubes
- Procedure:
 1. Weigh out 5.35 mg of CFI-400945 powder.
 2. Add 1 mL of anhydrous DMSO to the powder.
 3. Vortex the solution until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary.
 4. Aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes.
 5. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

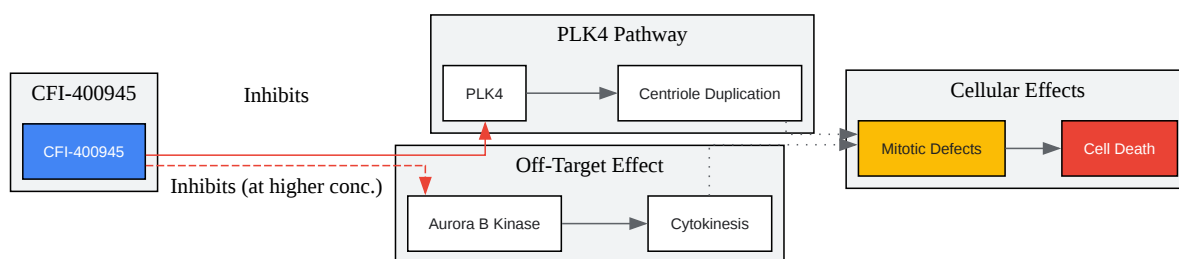
Protocol 2: Preparation of an In Vivo Formulation

A common method for preparing CFI-400945 for oral administration in animal models involves a multi-step process to create a stable suspension.

- Materials:
 - CFI-400945
 - DMSO
 - PEG300
 - Tween80
 - ddH₂O (double-distilled water) or other suitable aqueous vehicle
 - Carboxymethylcellulose sodium (CMC-Na) solution (for an alternative formulation)

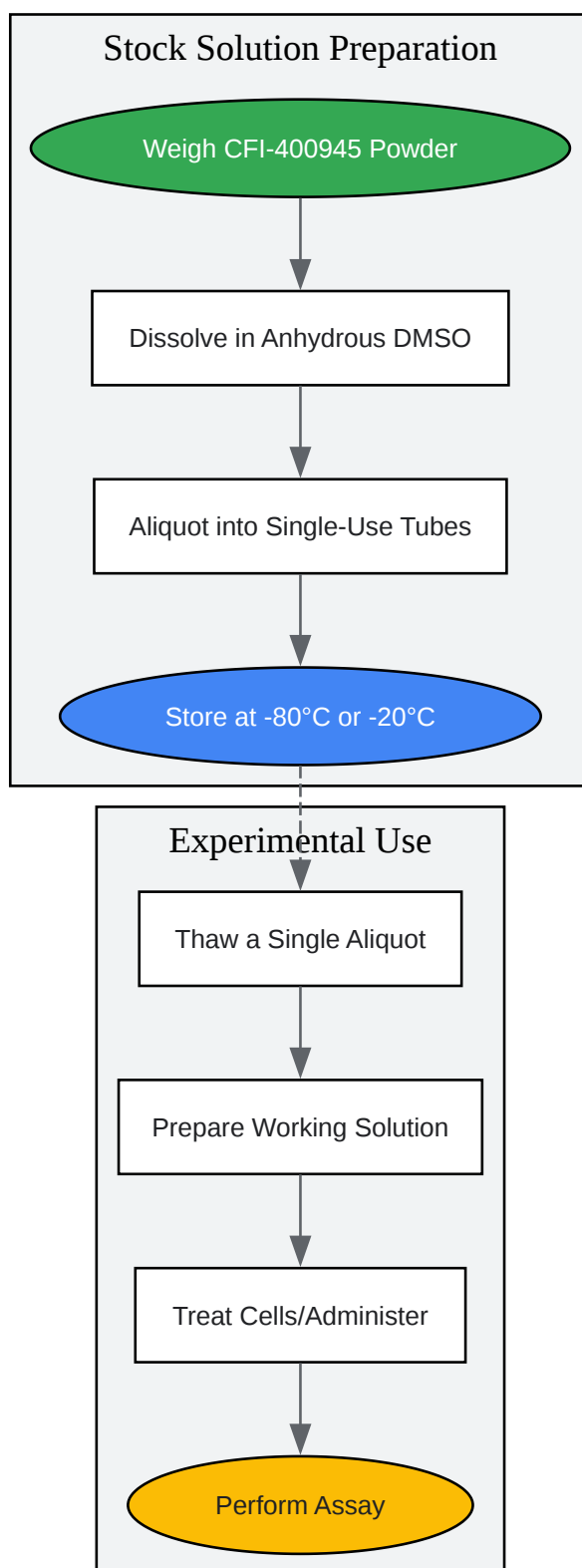
- Procedure (Example for a 1 mL working solution):
 1. Prepare a 100 mg/mL stock solution of CFI-400945 in fresh, anhydrous DMSO.
 2. To 400 μ L of PEG300, add 50 μ L of the 100 mg/mL CFI-400945 DMSO stock solution. Mix until the solution is clear.
 3. To the mixture from step 2, add 50 μ L of Tween80. Mix until the solution is clear.
 4. Add 500 μ L of ddH₂O to the mixture from step 3 to bring the final volume to 1 mL.
 5. This mixed solution should be used immediately for optimal results.[2]
- Alternative Procedure (Homogeneous Suspension):
 1. For a 5 mg/mL suspension, weigh 5 mg of CFI-400945.
 2. Add 1 mL of a suitable concentration of CMC-Na solution.
 3. Mix thoroughly to obtain a homogeneous suspension.[2]

Visual Guides



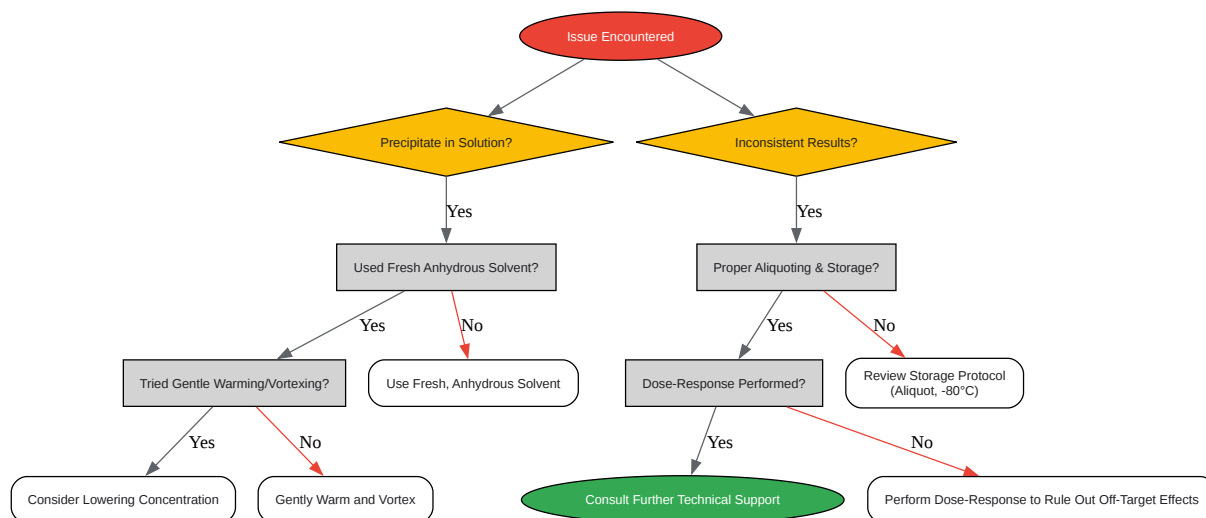
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Caption: Signaling pathway of CFI-400945, including its primary target PLK4 and off-target AURKB.



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Caption: Recommended workflow for preparing and using CFI-400945 solutions.



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Caption: Troubleshooting flowchart for common issues with CFI-400945.

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